

# Application Notes and Protocols: 1-((4-Nitrobenzyl)sulfonyl)pyrrolidine in Medicinal Chemistry

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## Compound of Interest

Compound Name: 1-((4-Nitrobenzyl)sulfonyl)pyrrolidine

Cat. No.: B1280783

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## Introduction

**1-((4-Nitrobenzyl)sulfonyl)pyrrolidine** is a synthetic compound of interest in medicinal chemistry, primarily recognized for its potential role in modulating cellular signaling pathways. Its structure, featuring a nitrobenzyl group linked to a pyrrolidine ring via a sulfonamide bridge, suggests its potential as a scaffold for developing targeted therapeutic agents. These application notes provide an overview of its known biological context, physicochemical properties, and generalized protocols for its synthesis and biological evaluation.

## Physicochemical Properties

A summary of the key physicochemical properties of **1-((4-Nitrobenzyl)sulfonyl)pyrrolidine** is presented in Table 1. These properties are essential for its handling, formulation, and interpretation of biological data.

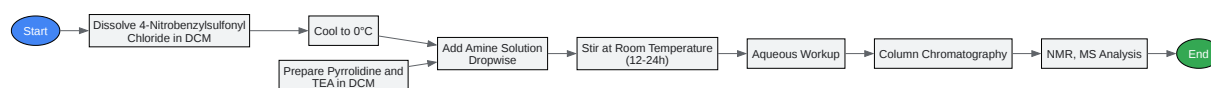
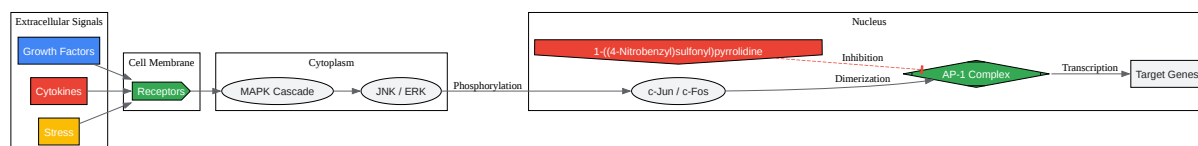
Table 1: Physicochemical Properties of **1-((4-Nitrobenzyl)sulfonyl)pyrrolidine**

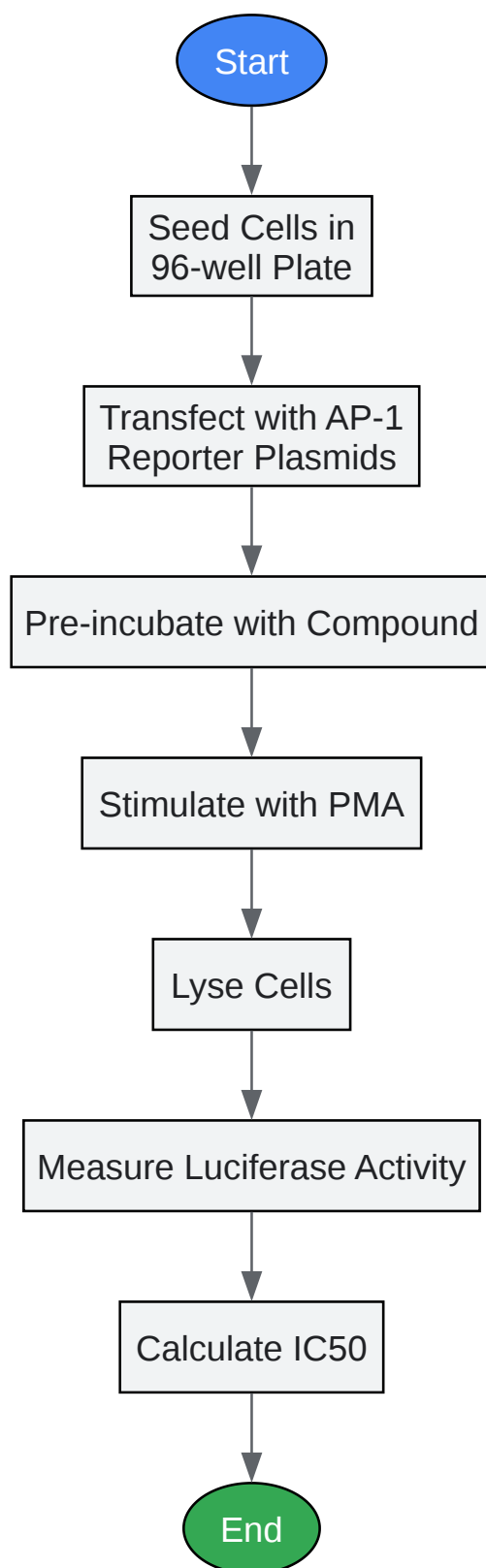
Property	Value	Reference
CAS Number	340041-91-0	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub> S	[1][2]
Molecular Weight	270.30 g/mol	[2]
Appearance	Not specified in literature; likely a solid	
Solubility	Not specified in literature; likely soluble in organic solvents like DMSO and ethanol	
Storage	Sealed in a dry environment at 2-8°C is recommended.	[2]

## Biological Context and Mechanism of Action

**1-((4-Nitrobenzyl)sulfonyl)pyrrolidine** has been implicated as a modulator of the Activator Protein-1 (AP-1) transcription factor signaling pathway. AP-1 is a critical regulator of gene expression involved in a wide array of cellular processes, including proliferation, differentiation, apoptosis, and inflammatory responses.

The AP-1 transcription factor is typically a heterodimer composed of proteins from the Jun and Fos families. Its activity is tightly regulated by upstream signaling cascades, including the mitogen-activated protein kinase (MAPK) pathways. By potentially interfering with the AP-1 pathway, **1-((4-Nitrobenzyl)sulfonyl)pyrrolidine** may exert effects on these fundamental cellular functions, making it a valuable tool for studying these processes and a potential starting point for the development of novel therapeutics targeting diseases with dysregulated AP-1 activity, such as cancer and inflammatory disorders.





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## References

- 1. 1-((4-Nitrobenzyl)sulfonyl)pyrrolidine | C<sub>11</sub>H<sub>14</sub>N<sub>2</sub>O<sub>4</sub>S | CID 12099957 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
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